

Application Notes and Protocols for N-Desmethyl venlafaxine-d3 Solution Preparation

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Compound of Interest

Compound Name: *N*-Desmethyl venlafaxine-d3

Cat. No.: B563368

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Desmethyl venlafaxine-d3 is a deuterated analog of N-desmethyl venlafaxine, a metabolite of the antidepressant drug venlafaxine. Due to the incorporation of stable heavy isotopes, it serves as an ideal internal standard for quantitative analysis by mass spectrometry (MS), such as in liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) based methods.^[1] The use of a deuterated internal standard is a widely accepted best practice in bioanalysis to correct for variability during sample preparation and analysis, thereby improving the accuracy, precision, and robustness of the method.^{[2][3][4]} These application notes provide detailed protocols for the preparation of stock and working solutions of **N-Desmethyl venlafaxine-d3** for use in research and drug development applications.

Physicochemical Properties and Data

A summary of the key physicochemical properties of **N-Desmethyl venlafaxine-d3** is provided in the table below for easy reference.

Property	Value	Source
Chemical Name	1-[1-(4-Methoxyphenyl)-2-(methyl-d3-amino)ethyl]cyclohexanol	[5]
Synonyms	Norvenlafaxine-d3	[5]
Molecular Formula	C ₁₆ H ₂₂ D ₃ NO ₂	[5]
Molecular Weight	266.39 g/mol	[5]
Appearance	White Solid	[5]
Melting Point	74-76°C	[5]
CAS Number	1189980-40-2	
Solubility	Dichloromethane, Ethyl Acetate, Tetrahydrofuran, Methanol, Acetonitrile, DMSO, DMF	[5]
Storage (Solid)	-20°C (long-term)	[5]
Storage (Solutions)	-20°C to -80°C	[6]

Experimental Protocols

Preparation of N-Desmethyl venlafaxine-d3 Stock Solution (1 mg/mL)

This protocol describes the preparation of a primary stock solution of **N-Desmethyl venlafaxine-d3**.

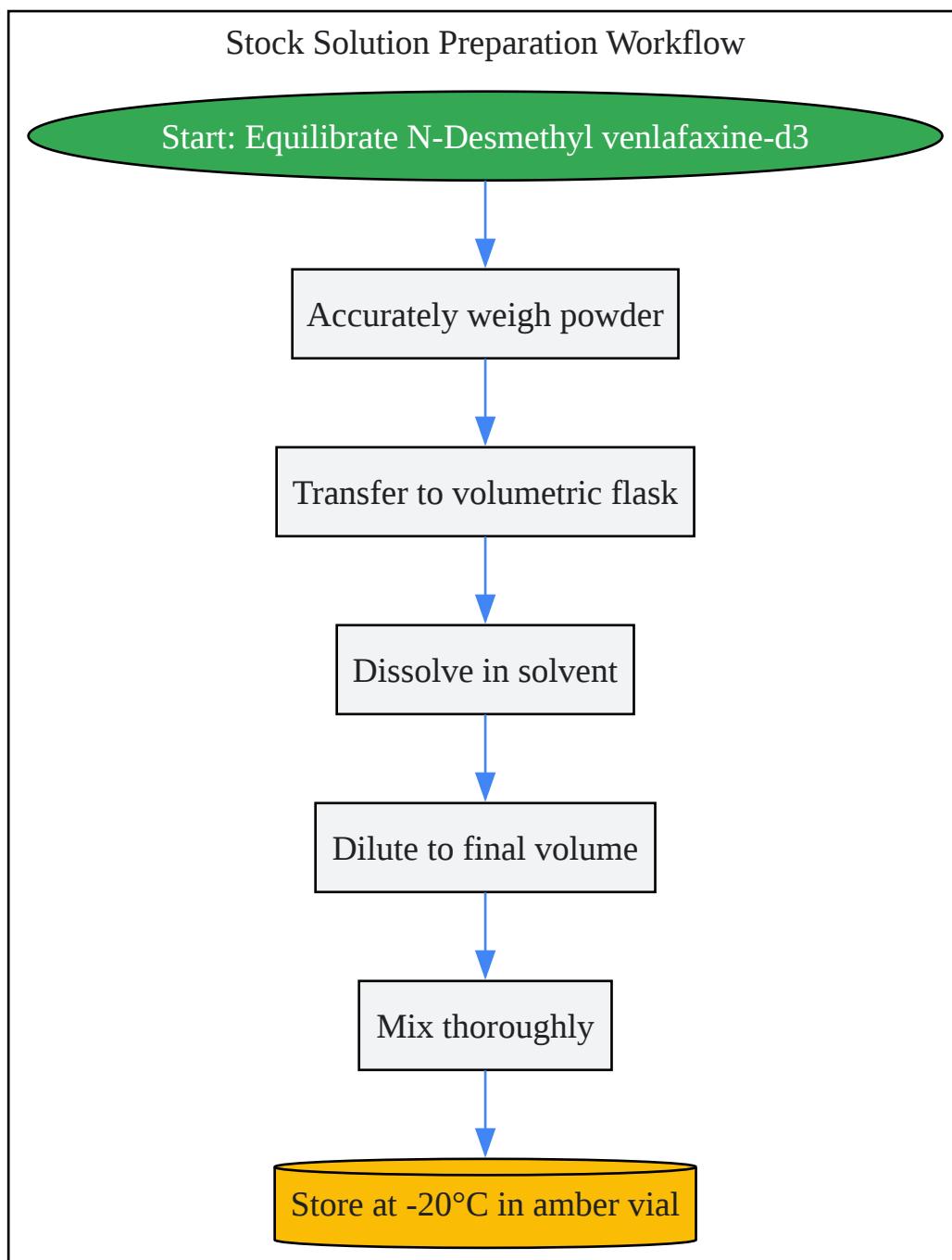
Materials:

- **N-Desmethyl venlafaxine-d3** powder
- Methanol (LC-MS grade) or other suitable organic solvent (e.g., Acetonitrile, DMSO)
- Analytical balance

- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Pipettes
- Vortex mixer
- Amber glass vial for storage

Procedure:

- Allow the vial of **N-Desmethyl venlafaxine-d3** powder to equilibrate to room temperature before opening to prevent condensation.
- Accurately weigh a specific amount of the **N-Desmethyl venlafaxine-d3** powder using an analytical balance. For example, weigh 1 mg.
- Quantitatively transfer the weighed powder to a clean, dry volumetric flask.
- Add a small volume of the chosen solvent (e.g., methanol) to the flask to dissolve the powder.
- Gently swirl or vortex the flask until the solid is completely dissolved.
- Once dissolved, add more solvent to the flask until the volume reaches the calibration mark.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Transfer the stock solution to a properly labeled amber glass vial.
- Store the stock solution at -20°C. Stock solutions in organic solvents are typically stable for at least one month at -20°C and up to a year at -80°C.[6]



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Caption: Workflow for preparing the **N-Desmethyl venlafaxine-d3** stock solution.

Preparation of N-Desmethyl venlafaxine-d3 Working Solutions

This protocol outlines the preparation of intermediate and final working solutions for use in analytical assays.

Materials:

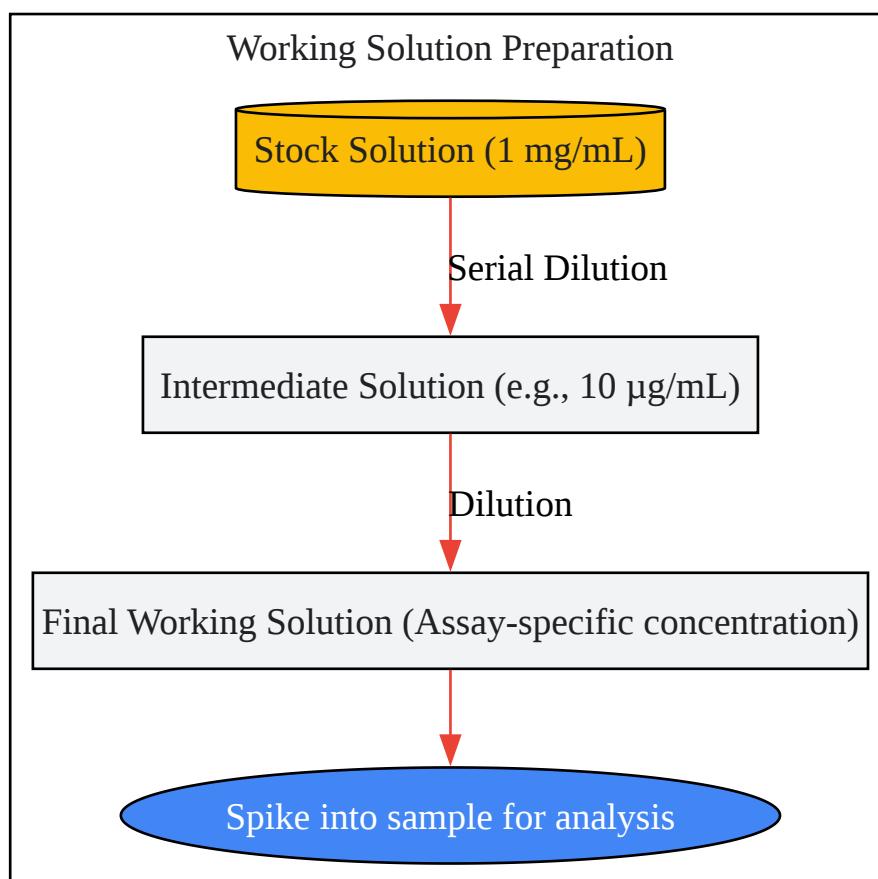
- **N-Desmethyl venlafaxine-d3** stock solution (1 mg/mL)
- Diluent solvent (e.g., 50:50 Methanol:Water, or as dictated by the analytical method)
- Volumetric flasks
- Pipettes
- Vortex mixer

Procedure for Intermediate Dilutions:

- Based on the required final concentration, perform serial dilutions of the stock solution. For example, to prepare a 10 µg/mL intermediate solution from a 1 mg/mL stock:
 - Pipette 100 µL of the 1 mg/mL stock solution into a 10 mL volumetric flask.
 - Dilute to the mark with the diluent solvent.
 - Mix thoroughly.

Procedure for Final Working Solution:

- The final working solution is typically prepared by spiking a small volume of an intermediate solution into a larger volume of diluent or directly into the biological matrix.
- The concentration of the final working solution should be optimized based on the expected concentration of the analyte in the samples and the sensitivity of the mass spectrometer. A common approach is to have the internal standard concentration in the mid-range of the calibration curve.



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Caption: Preparation of **N**-Desmethyl venlafaxine-d3 working solutions.

Solution Stability and Storage

Proper storage is crucial to maintain the integrity of the **N**-Desmethyl venlafaxine-d3 solutions.

Solution Type	Storage Temperature	Recommended Duration	Notes
Solid Compound	-20°C	As per manufacturer's expiry	Protect from moisture.
Stock Solution (in organic solvent)	-20°C	Up to 1 month	[6] Minimize freeze-thaw cycles.
Stock Solution (in organic solvent)	-80°C	Up to 1 year	[6] Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Working Solutions	2-8°C	≤ 24 hours	Aqueous solutions of desmethyl venlafaxine are not recommended for prolonged storage. [7]
Working Solutions (in organic/aqueous mixture)	2-8°C	Up to 28 days (for venlafaxine)	[8] Stability should be verified for the specific diluent used.

It is highly recommended to perform stability studies for the prepared solutions under the specific storage and experimental conditions of your laboratory.

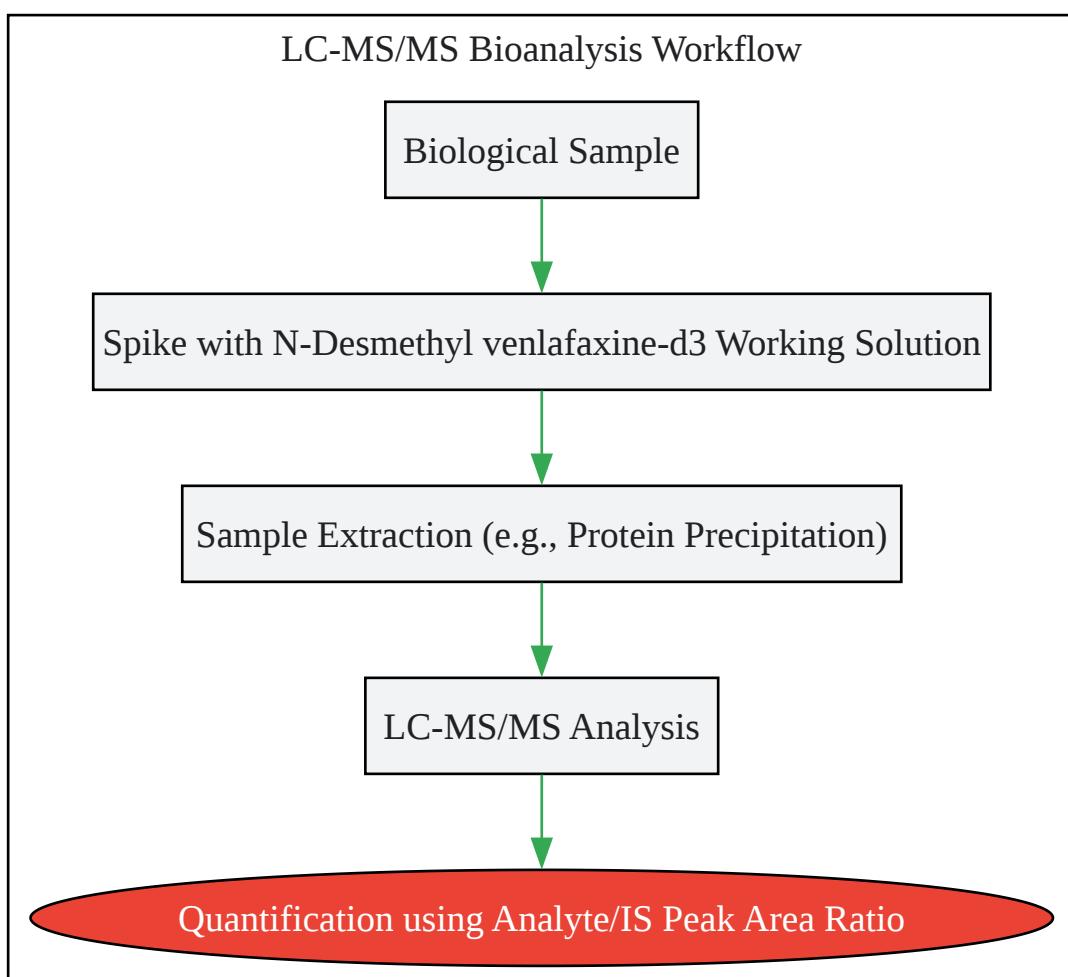
Application Example: Internal Standard in LC-MS/MS Bioanalysis

N-Desmethyl venlafaxine-d3 is used as an internal standard to accurately quantify N-desmethyl venlafaxine in biological samples like plasma or serum.

General Workflow:

- Sample Preparation: A known amount of the **N-Desmethyl venlafaxine-d3** working solution is added to the biological sample, calibrators, and quality control samples at the beginning of the sample preparation process (e.g., protein precipitation or solid-phase extraction).

- LC-MS/MS Analysis: The processed samples are injected into the LC-MS/MS system. The mass spectrometer is set to monitor specific mass transitions for both the analyte (N-desmethyl venlafaxine) and the internal standard (**N-Desmethyl venlafaxine-d3**).
- Quantification: A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte in the calibrators. The concentration of N-desmethyl venlafaxine in the unknown samples is then calculated from this curve. The use of the deuterated internal standard corrects for variations in sample recovery and matrix effects.[9]



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Caption: Use of **N-Desmethyl venlafaxine-d3** in a typical bioanalytical workflow.

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